

Navigating the Safe Disposal of S-Allylglycine: A Procedural Guide

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Compound of Interest

Compound Name: *s-Allylglycine*

Cat. No.: *B555423*

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of laboratory chemicals is paramount. This guide provides essential, step-by-step procedures for the proper disposal of **S-Allylglycine**, a crucial aspect of laboratory safety and environmental responsibility. Adherence to these protocols is vital to mitigate risks and ensure compliance with regulatory standards.

Key Safety and Handling Information

S-Allylglycine is classified as an irritant, causing skin, eye, and respiratory irritation.^{[1][2][3]} Therefore, appropriate personal protective equipment (PPE) must be worn at all times when handling this compound. This includes safety goggles, chemical-resistant gloves, and a lab coat.^{[1][3][4]} All handling should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.^{[1][3][5]}

Quantitative Data Summary

While specific quantitative limits for the disposal of **S-Allylglycine** are not readily available in public documentation, the following table summarizes its key identifiers and hazard classifications, which inform the necessary disposal precautions.

Property	Data
Chemical Name	(S)-2-aminopent-4-enoic acid
Synonyms	L-Allylglycine, (S)-(-)-2-Amino-4-pentenoic acid[1]
Molecular Formula	C5H9NO2[2]
Molecular Weight	115.13 g/mol [2]
CAS Number	16338-48-0[2][3]
GHS Hazard Statements	H315: Causes skin irritationH319: Causes serious eye irritationH335: May cause respiratory irritation[1][2][3]
GHS Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/sprayP280: Wear protective gloves/protective clothing/eye protection/face protectionP501: Dispose of contents/container to an approved waste disposal plant[2]

Step-by-Step Disposal Protocol

The proper disposal of **S-Allylglycine** and its associated waste is a critical component of laboratory safety. The following protocol outlines the necessary steps for managing different forms of **S-Allylglycine** waste.

Methodology:

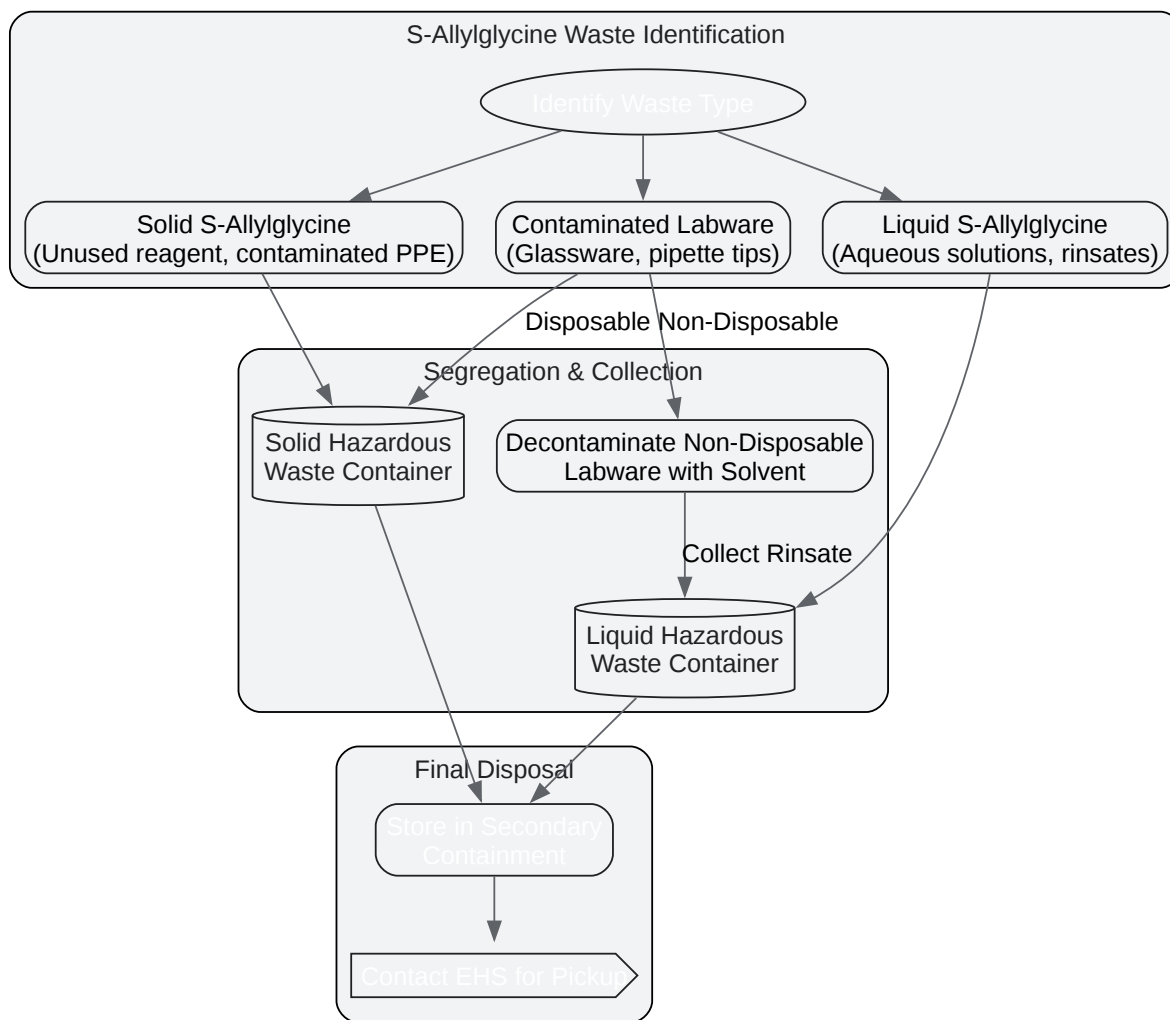
- Personal Protective Equipment (PPE) Verification: Before commencing any disposal procedures, ensure you are wearing the appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles with side shields, and a lab coat.
- Waste Container Selection and Labeling:
 - Obtain designated hazardous waste containers from your institution's Environmental Health and Safety (EHS) department.

- Ensure you have separate, clearly labeled containers for solid and liquid waste.
- Labels must include the words "Hazardous Waste," the full chemical name ("**S-Allylglycine**"), and the approximate concentration and quantity.
- Waste Segregation and Collection:
 - Solid Waste:
 - Collect any unused or expired solid **S-Allylglycine** in its original container or a clearly labeled, sealed waste bag.
 - Place this container within the designated solid hazardous waste container.
 - Contaminated disposables such as weigh boats, gloves, and wipes must also be placed in the solid hazardous waste container.[\[6\]](#)
 - Aqueous/Liquid Waste:
 - Collect all aqueous solutions containing **S-Allylglycine** in a designated aqueous hazardous waste container.
 - Do not mix with other solvent waste streams unless explicitly permitted by your institution's EHS guidelines.
 - Contaminated Labware:
 - Disposable Labware: Items such as pipette tips and plastic tubes that have come into contact with **S-Allylglycine** should be disposed of in the solid hazardous waste container.[\[6\]](#)
 - Non-disposable Labware: Glassware should be decontaminated by rinsing with a suitable solvent (e.g., ethanol or isopropanol). This rinsate must be collected and disposed of as hazardous liquid waste.[\[6\]](#) Following decontamination, the glassware can be washed according to standard laboratory procedures.
- Spill Management:

- In the event of a spill, immediately restrict access to the area.
- For minor spills of solid material, carefully sweep up the material, avoiding dust generation, and place it in the designated solid hazardous waste container.[4][7]
- Clean the spill area with a suitable decontaminating solution, and collect all cleaning materials as hazardous waste.
- For major spills, evacuate the area and contact your institution's EHS department immediately.
- Container Management and Storage:
 - Ensure all waste containers are securely sealed when not in use.[4][8]
 - Store waste containers in a designated, well-ventilated secondary containment area, away from incompatible materials such as strong oxidizing agents.[4][5]
- Final Disposal:
 - Arrange for the pickup and disposal of the hazardous waste through your institution's EHS department.
 - Do not dispose of **S-Allylglycine** down the drain or in regular trash. Disposal must be conducted in accordance with all local, state, and federal regulations.

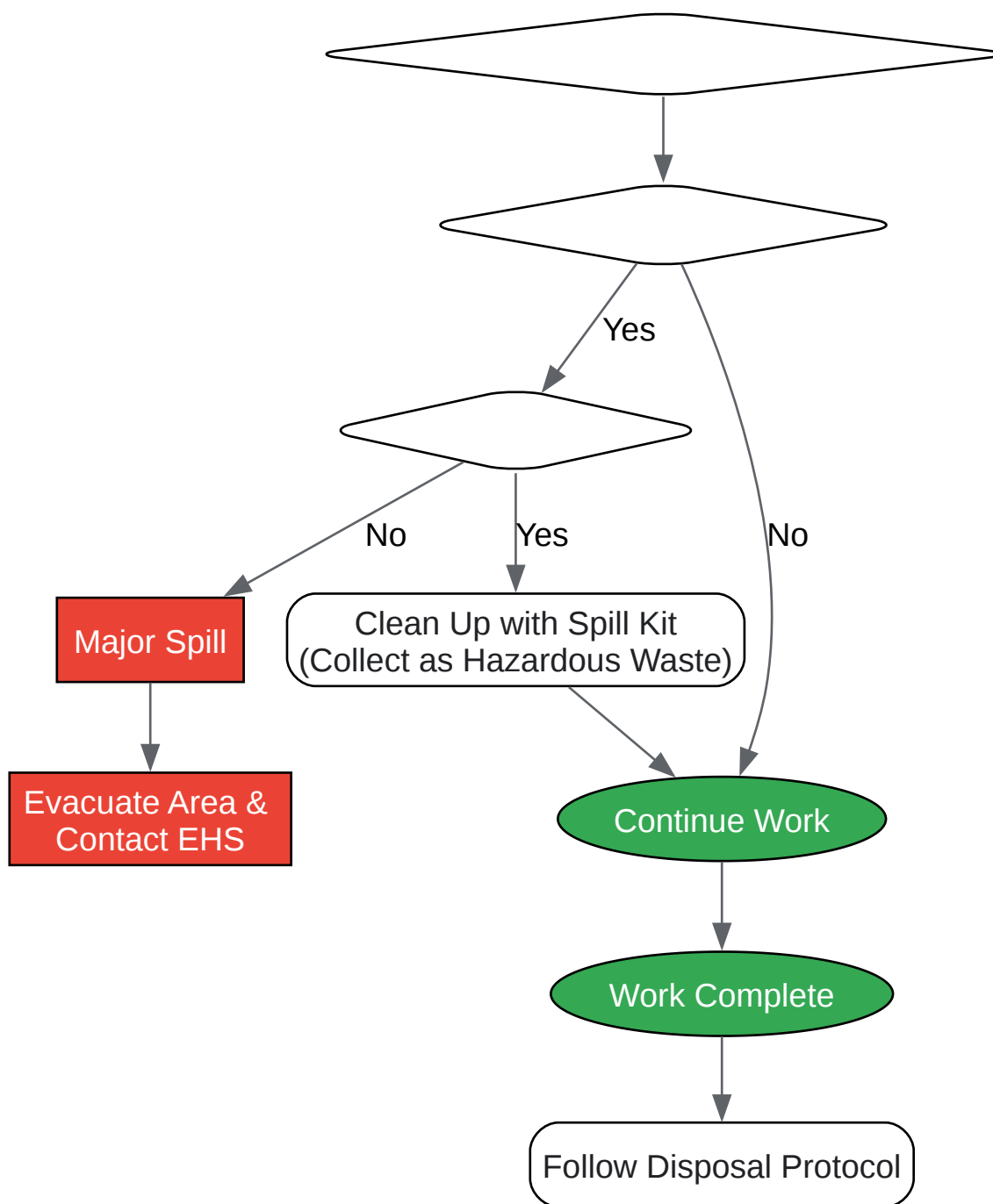
Experimental Workflow and Logical Relationships

The following diagrams illustrate the decision-making process and workflow for the proper disposal of **S-Allylglycine**.



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Caption: Workflow for the segregation and disposal of **S-Allylglycine** waste.



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